

The Genesis and Evolution of TEGOSOFT® Emollients: A Technical Guide

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Compound Name: TEGOSOFT 189

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An in-depth exploration of the history, physicochemical properties, and evaluation methodologies of the TEGOSOFT® range of cosmetic emollients.

Executive Summary

The TEGOSOFT® brand, a cornerstone of the Evonik personal care portfolio, represents a long-standing commitment to innovation in the field of cosmetic emollients. This technical guide traces the historical development of the TEGOSOFT® line, from its origins within Th. Goldschmidt AG to its current position as a diverse range of specialty esters. A key focus of this guide is the brand's continuous evolution, marked by a significant shift towards natural, sustainable, and enzymatically-produced emollients. This document provides researchers, scientists, and drug development professionals with a comprehensive overview of the physicochemical properties of various TEGOSOFT® emollients, detailed experimental protocols for their evaluation, and a look into the logical frameworks that guide their development and application.

Discovery and History: From Chemical Pioneers to Sustainable Solutions

The story of TEGOSOFT® emollients is intrinsically linked to the history of Th. Goldschmidt AG, a German chemical company founded in 1847.^[1] A pivotal moment in the company's history that laid the groundwork for its future in personal care was the production of emulsifiers, such as Tegin® and Protegin®, which began after 1927.^[1] This early expertise in lipid

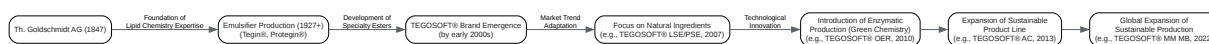
chemistry and emulsification technology was a critical precursor to the development of the specialized esters that would later form the TEGOSOFT® range.

While the exact date of the first TEGOSOFT® branded product launch is not readily available in public records, by the early 2000s, the brand was established as a key player in the cosmetic ingredients market. A 2007 press release from Degussa (the successor to Goldschmidt and predecessor to Evonik's specialty chemicals business) highlighted TEGOSOFT® LSE and TEGOSOFT® PSE as examples of sugar esters derived from natural and plant-based starting materials.[2] This indicates that from its early days, the TEGOSOFT® brand was associated with a move towards natural and sustainable ingredients.

A significant milestone in the brand's history was the introduction of emollients produced via "green chemistry." In 2010, Evonik launched TEGOSOFT® OER, an emollient manufactured using an enzyme-catalyzed process. This innovative approach significantly reduced energy consumption and waste compared to traditional chemical synthesis. This commitment to sustainability was further solidified with the launch of products like TEGOSOFT® AC in 2013, a 100% vegetable-based emollient also produced using Evonik's enzymatic technology.[3]

The expansion of production for key emollients, such as TEGOSOFT® MM MB (Myristyl Myristate) to Shanghai in 2022, underscores the global reach and continued focus on providing a secure supply of sustainably produced ingredients to the personal care market. This strategic move also highlights the brand's commitment to reducing its carbon footprint through the use of renewable energy in its manufacturing processes.

The historical development of the TEGOSOFT® brand can be visualized as a progression from foundational chemical expertise to a modern focus on sustainable and high-performance cosmetic ingredients.



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A timeline illustrating the key developmental stages of the TEGOSOFT® emollient brand.

Physicochemical Properties of TEGOSOFT®

Emollients

The TEGOSOFT® range encompasses a wide variety of emollient esters, each with a unique set of physicochemical properties tailored for specific cosmetic applications. These properties are critical in determining the sensory profile, stability, and performance of the final formulation. The following tables summarize key quantitative data for a selection of TEGOSOFT® emollients.

Table 1: General Physicochemical Properties

TEGOSOFT® Product	INCI Name	Appearance (at 25°C)	Density (g/cm ³ at 25°C)	Refractive Index (at 25°C)
TEGOSOFT® DEC	Diethylhexyl Carbonate	Clear, colorless liquid	~ 0.85	~ 1.434
TEGOSOFT® TN	C12-15 Alkyl Benzoate	Clear, colorless liquid	~ 0.92	~ 1.484
TEGOSOFT® AC	Isoamyl Cocoate	Clear, colorless to slightly yellowish liquid	~ 0.86	~ 1.443
TEGOSOFT® DO	Decyl Oleate	Clear, slightly yellowish oil	~ 0.86	~ 1.455
TEGOSOFT® M	Isopropyl Myristate	Clear, colorless liquid	~ 0.85	~ 1.434
TEGOSOFT® OER	Oleyl Erucate	Clear, yellowish oil	~ 0.87	~ 1.466
TEGOSOFT® P	Isopropyl Palmitate	Clear, colorless liquid	~ 0.85	~ 1.438
TEGOSOFT® DC	Decyl Cocoate	Clear, colorless liquid	~ 0.85	~ 1.442

Table 2: Rheological and Interfacial Properties

TEGOSOFT® Product	Viscosity (mPa·s at 25°C)	Spreading Value	Polarity	Surface Tension (mN/m at 25°C)
TEGOSOFT® DEC	~ 7	High	Medium	~ 29
TEGOSOFT® TN	~ 12	Medium	Very High	~ 32
TEGOSOFT® AC	~ 6	High	Low	~ 29
TEGOSOFT® DO	~ 25	Medium	Low	~ 32
TEGOSOFT® M	~ 5	High	Medium	~ 29
TEGOSOFT® OER	~ 45	Low	Low	~ 33
TEGOSOFT® P	~ 7	High	Medium	~ 30
TEGOSOFT® DC	~ 9	High	Low	~ 29

Experimental Protocols

The characterization of TEGOSOFT® emollients relies on a suite of standardized and industry-accepted experimental protocols. These methods are essential for quantifying the physicochemical and sensory properties that dictate their performance in cosmetic formulations.

Viscosity Measurement

Principle: Viscosity, a measure of a fluid's resistance to flow, is a critical parameter for emollients as it influences the texture and application properties of a cosmetic product. Rotational viscometers are commonly used to determine the dynamic viscosity of emollient esters.

Apparatus:

- Brookfield DV-II+ Pro Viscometer (or equivalent rotational viscometer)
- Appropriate spindle (e.g., CPA-40Z or similar for low-viscosity liquids)
- Temperature-controlled water bath

Methodology:

- Equilibrate the emollient sample to the desired temperature (typically 25°C) in the water bath.
- Select a spindle and rotational speed that will yield a torque reading between 10% and 90% of the instrument's full-scale range.
- Immerse the spindle into the emollient sample up to the marked immersion groove.
- Allow the spindle to rotate for a sufficient time to obtain a stable reading.
- Record the viscosity in milliPascal-seconds (mPa·s).

Spreadability Testing

Principle: Spreadability is a measure of the ease with which an emollient can be applied to a surface. It is a key indicator of the sensory feel during application. A common method for assessing spreadability involves measuring the diameter of the emollient on a standardized surface over time. A more quantitative approach utilizes a texture analyzer.

Apparatus:

- Texture Analyzer (e.g., TA.XTplus) with a spreadability rig (e.g., TTC Spreadability Rig)
- Standardized application surface (e.g., glass plate, synthetic skin substrate)

Methodology:

- A defined volume of the emollient is placed in the female cone of the spreadability rig.

- The male cone is brought down to penetrate the sample at a constant speed, extruding the emollient.
- The force required to spread the emollient and the work of extrusion are measured.
- These values provide a quantitative measure of spreadability, with lower force and work values indicating higher spreadability.

Sensory Panel Evaluation

Principle: Sensory evaluation by a trained panel of assessors provides a detailed profile of the tactile and aesthetic properties of an emollient. This method, often guided by standards such as ISO 8586, is crucial for understanding the consumer experience.^[4]

Panelist Selection and Training:

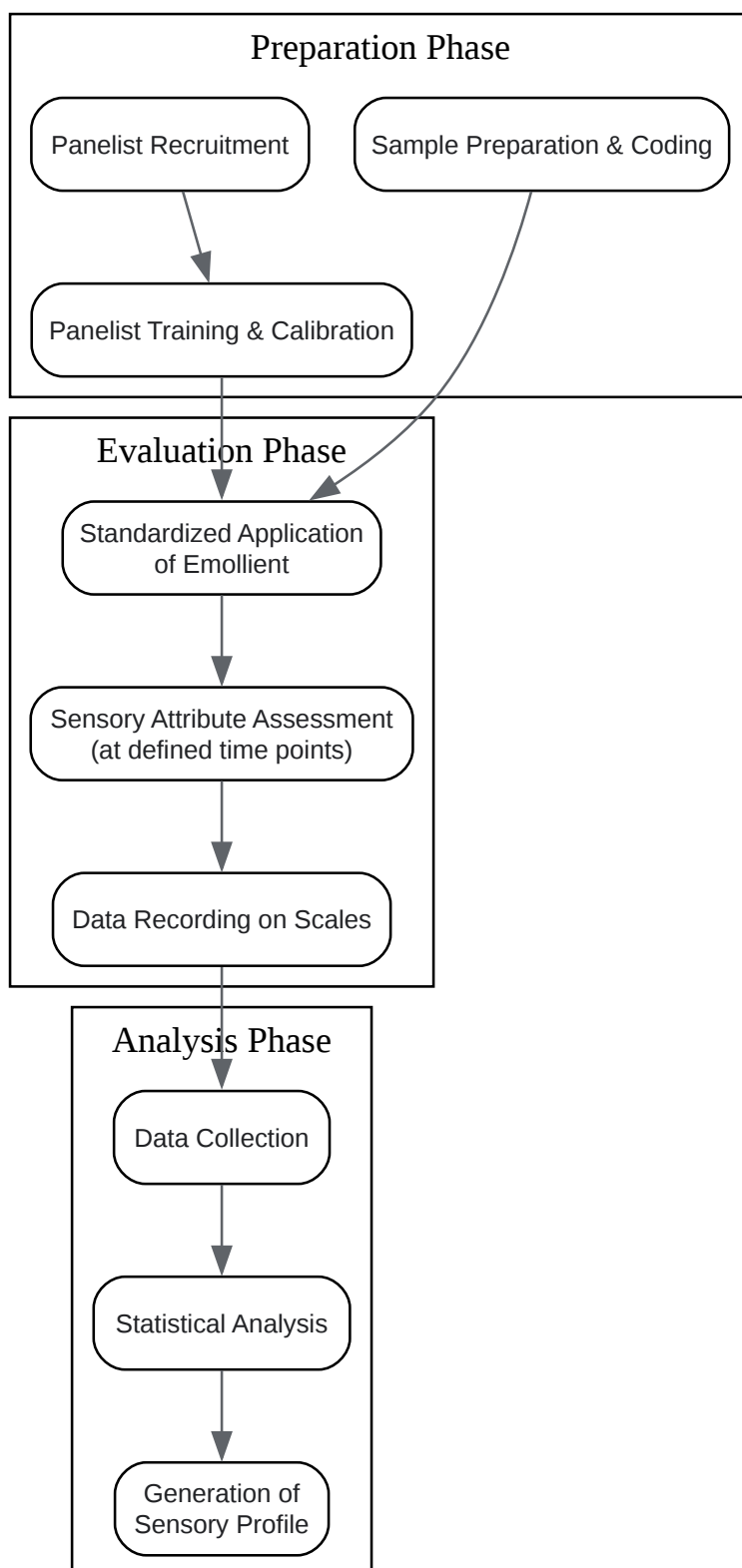
- Recruit a panel of individuals with good sensory acuity and the ability to describe tactile sensations.
- Train the panelists to identify and quantify specific sensory attributes of emollients, such as:
 - Spreadability: Ease of application on the skin.
 - Absorbency: Rate at which the emollient is absorbed into the skin.
 - Greasiness/Oiliness: The amount of oily residue left on the skin.
 - Tackiness: The stickiness of the skin after application.
 - Softness/Smoothness: The perceived feel of the skin after application.
- Use reference standards to calibrate the panelists on the intensity scale for each attribute.

Evaluation Protocol:

- Provide panelists with coded samples of the emollients to be tested.
- Instruct panelists to apply a standardized amount of each emollient to a designated area of their forearm.

- At specified time points (e.g., immediately after application, 5 minutes, 15 minutes), panelists rate the intensity of each sensory attribute on a linear scale (e.g., from 0 to 10).
- The data is collected and statistically analyzed to generate a sensory profile for each emollient.

The workflow for a typical sensory panel evaluation can be visualized as follows:



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A flowchart outlining the key stages of a sensory panel evaluation for cosmetic emollients.

Signaling Pathways and Mechanisms of Action

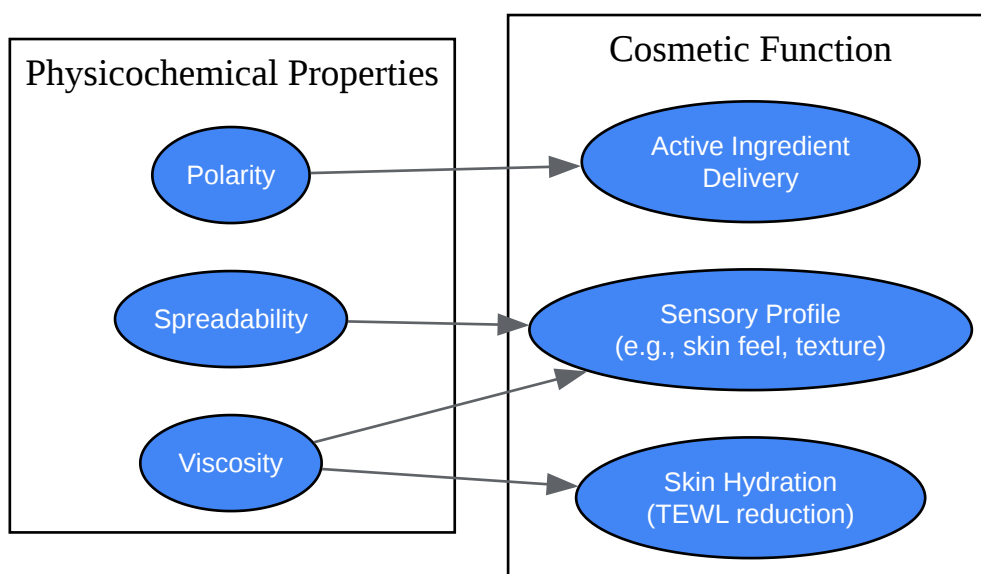
Emollients in the TEGOSOFT® range primarily exert their effects through physical mechanisms at the surface of the stratum corneum. Their primary functions are to:

- Form a semi-occlusive film: This film reduces transepidermal water loss (TEWL), thereby increasing skin hydration.
- Lubricate the skin surface: This reduces friction and improves the overall feel and appearance of the skin.
- Fill intercellular spaces: This helps to smooth the skin's surface and improve its barrier function.

While the primary mode of action is physical, the choice of emollient can influence the delivery and efficacy of active ingredients in a formulation. The polarity of an emollient, for instance, can affect its ability to solubilize and deliver certain active compounds into the upper layers of the skin.

There is currently limited evidence to suggest that TEGOSOFT® emollients directly interact with specific biological signaling pathways in the skin in the same way that a pharmacologically active ingredient would. Their benefits are primarily derived from their ability to restore and maintain the physical integrity of the skin barrier.

The logical relationship between the properties of a TEGOSOFT® emollient and its function in a cosmetic formulation can be represented as follows:



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The influence of key physicochemical properties on the cosmetic function of TEGOSOFT® emollients.

Conclusion

The TEGOSOFT® brand of emollients from Evonik has a rich history rooted in the chemical innovations of Th. Goldschmidt AG. Over the decades, the brand has evolved to meet the growing demand for high-performance, sensorially pleasing, and sustainable cosmetic ingredients. The diverse range of TEGOSOFT® esters offers formulators a broad palette of physicochemical properties to create products with tailored sensory profiles and functional benefits. The rigorous evaluation of these emollients through detailed experimental protocols ensures their quality and performance. As the personal care industry continues to move towards more natural and environmentally conscious formulations, the TEGOSOFT® brand, with its commitment to enzymatic production and renewable feedstocks, is well-positioned to remain at the forefront of emollient technology.

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